

# 3,4-Dimethylcyclopent-2-enone molecular weight and formula

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## Compound of Interest

Compound Name: 3,4-Dimethylcyclopent-2-enone

Cat. No.: B1580612

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An In-Depth Technical Guide to **3,4-Dimethylcyclopent-2-enone**

**Authored by: A Senior Application Scientist**

## Introduction

**3,4-Dimethylcyclopent-2-enone** is a cyclic ketone and an organic building block with significance in synthetic organic chemistry. Its structure, featuring a five-membered ring with both an  $\alpha,\beta$ -unsaturated ketone and stereogenic centers, makes it a versatile precursor for the synthesis of more complex molecules. This guide provides a comprehensive overview of its fundamental properties, synthesis, and characterization, tailored for researchers and professionals in drug development and chemical sciences.

## Core Molecular Properties and Data

The foundational characteristics of any chemical compound are its molecular formula and weight, which dictate its stoichiometry and are the starting point for all quantitative experimental work. **3,4-Dimethylcyclopent-2-enone** is a relatively small molecule, which contributes to its volatility and other physical properties.

The molecular formula of **3,4-Dimethylcyclopent-2-enone** is  $C_7H_{10}O$ .<sup>[1][2][3][4][5]</sup> This formula is derived from its composition of seven carbon atoms, ten hydrogen atoms, and one oxygen atom. The molecular weight is approximately 110.15 g/mol.<sup>[2][3][4]</sup> More precise measurements report the molecular weight as 110.156<sup>[1]</sup> or 110.1537<sup>[5]</sup>, with an exact mass of 110.073164938 Da.<sup>[1][6]</sup>

## Physicochemical Data Summary

For ease of reference, the key physicochemical properties of **3,4-Dimethylcyclopent-2-enone** are summarized in the table below. These parameters are critical for designing experimental conditions, such as solvent selection, reaction temperature, and purification methods.

Property	Value	Source(s)
CAS Number	30434-64-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C7H10O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	~110.15 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	167.5 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	58.9 °C (138.0 °F)	<a href="#">[1]</a> <a href="#">[7]</a>
Density	0.945 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	1.69 mmHg at 25 °C	<a href="#">[1]</a>
Physical Form	Liquid	
Storage	Sealed in dry, Room Temperature	<a href="#">[1]</a>

## Molecular Structure and Isomerism

The structural arrangement of **3,4-Dimethylcyclopent-2-enone** includes a cyclopentene ring, a ketone functional group at position 1, a double bond between carbons 2 and 3, and two methyl groups at positions 3 and 4. The presence of a chiral center at carbon 4 gives rise to stereoisomers, such as (4S)-3,4-dimethylcyclopent-2-en-1-one.[\[4\]](#)

Caption: 2D structure of **3,4-Dimethylcyclopent-2-enone**.

## Synthesis Pathways

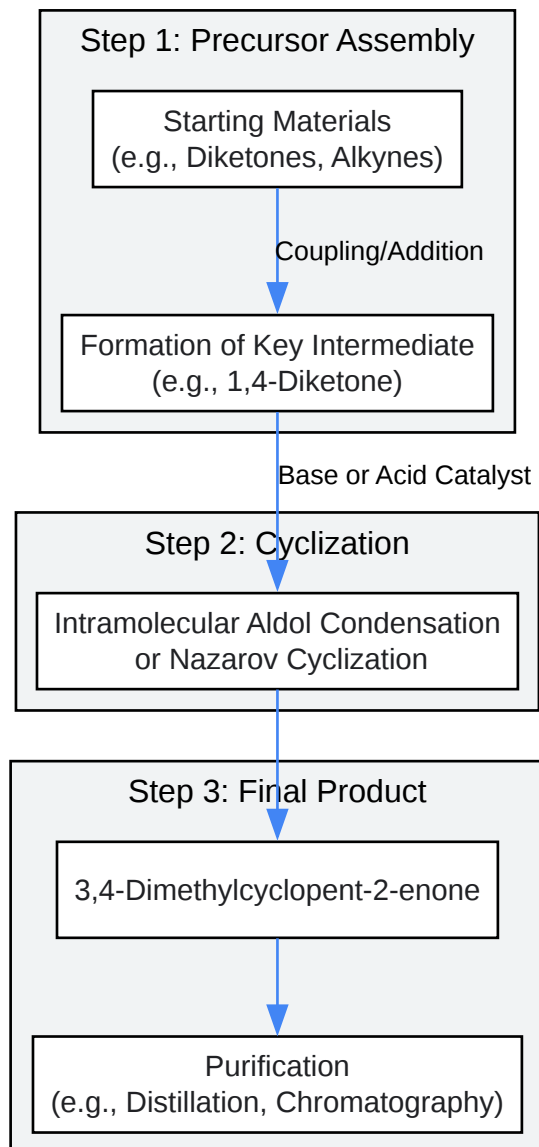
The synthesis of cyclopentenone derivatives is a well-established area of organic chemistry, with numerous methods available.[\[8\]](#) One documented approach to synthesizing 3,4-dimethylcyclopent-2-en-1-one involves the thermal rearrangement of a tricyclic precursor.

Specifically, the pyrolysis of exo-5,6-dimethyl-endo-tricyclo[5.2.1.0(2,6)]dec-8-en-3-one at 500 °C under vacuum (0.0375 Torr) has been reported to yield the target compound.<sup>[1]</sup> This method, while effective, requires specialized high-temperature and low-pressure apparatus, making it more suitable for laboratory-scale synthesis rather than large-scale industrial production.

## Illustrative Synthesis Workflow

The diagram below outlines the conceptual flow of a generalized cyclopentenone synthesis, which often involves the formation of a 1,4-dicarbonyl intermediate followed by an intramolecular aldol condensation.

## Generalized Cyclopentenone Synthesis Workflow



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Caption: Conceptual workflow for cyclopentenone synthesis.

## Spectroscopic Characterization

Definitive identification of **3,4-Dimethylcyclopent-2-enone** relies on spectroscopic methods. While specific spectra for this exact molecule are not detailed in the initial search, data for the parent compound, 2-cyclopenten-1-one, and related structures are well-documented. The NIST Chemistry WebBook is an authoritative source for mass spectrometry and gas chromatography

data for this and related compounds.[5] Researchers should anticipate characteristic signals corresponding to the  $\alpha,\beta$ -unsaturated ketone system in UV-Vis and IR spectroscopy, as well as distinct proton and carbon environments in NMR spectroscopy.

## Applications in Research and Development

Cyclopentenone rings are core structural motifs in a wide array of natural products and pharmacologically active compounds, including prostaglandins and jasmonates. Consequently, **3,4-Dimethylcyclopent-2-enone** serves as a valuable chiral building block in the synthesis of these targets. Its functional groups—the ketone and the double bond—provide multiple handles for further chemical modification, such as Michael additions, reductions, and cycloadditions. While not intended for fragrance or flavor use, its primary application lies in experimental and research chemistry as a starting material for complex syntheses.[7]

## Safety and Handling

According to available safety information, **3,4-Dimethylcyclopent-2-enone** is classified as a flammable liquid and vapor.[9] Standard precautions for handling flammable organic liquids should be observed. This includes working in a well-ventilated area, keeping the compound away from ignition sources, and using non-sparking tools.[9] Personal protective equipment, such as safety goggles, gloves, and a lab coat, is mandatory. For detailed safety protocols, consulting the supplier's Safety Data Sheet (SDS) is essential.

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